

correlation between VOC and L5 siloxane content

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Compound Focus: Dodecamethylpentasiloxane

CAS No.: 141-63-9

Cat. No.: S582185

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Documented Levels of L5 Siloxane

The following table summarizes the quantitative data available for L5 siloxane in recent studies. Please note that the contexts are different (outdoor urban air vs. indoor experimental use), which influences the concentration levels.

Context	L5 Concentration	Other Siloxanes Measured	Key Correlations/Observations	Source
Outdoor Urban Air (NYC, Summer)	Median: 2.5 ng m⁻³	D3, D4, D5, D6, L7	Concentrations of L5, L7, D4, D5, and D6 were significantly lower during the day than at night, consistent with daytime oxidation by hydroxyl (OH) radicals [1].	[1]
Indoor Hair Care Experiments	Emission Factors (EF): Not specifically broken down for L5	D4, D5, D6	The study confirmed that D5 dominated VOC emissions . Emission factors for total cVMS ranged from 110–1500 mg/person and were influenced by product type, styling tool temperature, and hair length [2].	[2]

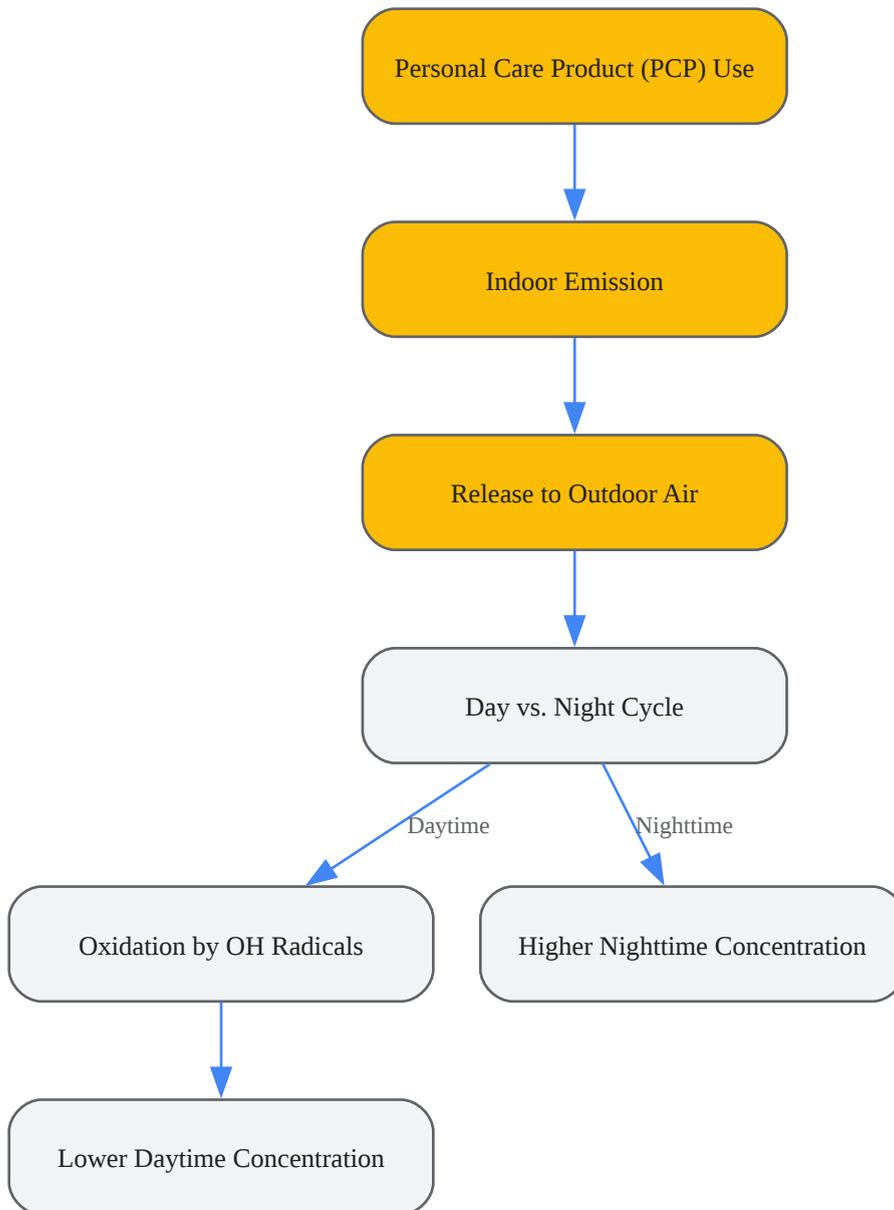
Experimental Protocols for Measurement

The studies provide detailed methodologies for detecting and quantifying siloxanes like L5 in different environments.

- Field Sampling of Outdoor Urban Air [1]:
 - **Sample Collection:** Air samples were collected using a low-volume air sampler equipped with solid-phase extraction (EVOLUTE EXPRESS ABN) cartridges.
 - **Sample Analysis:** The collected samples were analyzed using **Gas Chromatography with Triple Quadrupole Tandem Mass Spectrometry (GC-MS/MS)**.
 - **Sampling Regimen:** Samples were taken 3-5 times per day over approximately one month to capture diurnal variations.
- Real-Time Indoor Emission Measurement [2]:
 - **Experimental Setup:** Experiments were conducted in a controlled residential indoor environment (a tiny house laboratory) to simulate real-world hair care routines.
 - **Analytical Instrumentation:** A **Proton-Transfer-Reaction Time-of-Flight Mass Spectrometer (PTR-TOF-MS)** was used for real-time, high-resolution measurement of volatile organic compounds, including siloxanes.
 - **Data Utilization:** The real-time concentration data was used in conjunction with a material balance model to calculate emission factors for the activities.

Pathways and Experimental Workflows

The diagram below outlines the general pathway of siloxanes like L5 from source to eventual fate in the atmosphere, which helps explain the observed diurnal concentration patterns.



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Interpretation of Available Evidence

- **The primary correlation** established for L5 siloxane is not with other VOCs, but with **atmospheric chemistry and time of day**. The lower daytime concentrations are a direct result of its reaction with hydroxyl radicals, a primary degradation pathway [1].
- **Emission sources** are strongly linked to the use of personal care and hair care products, with emissions increasing with factors like population density and the use of high-heat styling tools [1] [2].

- For a **comparison guide**, the most robust data currently available is for comparing the **relative concentrations and behaviors of different siloxane congeners** (e.g., L5 vs. D5) rather than between L5 and non-siloxane VOCs.

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References

1. Concentrations of Volatile Methyl Siloxanes in New York City ... [pmc.ncbi.nlm.nih.gov]
2. Siloxane Emissions and Exposures during the Use of Hair ... [pmc.ncbi.nlm.nih.gov]

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